

Advanced Mass Spectrometry Guide: Fragmentation Dynamics of 7-Methyl-5-Azaindoline

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Compound of Interest

Compound Name: 7-Methyl-2,3-dihydro-1H-pyrrolo[3,2-b]pyridine

Cat. No.: B12095290

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Executive Summary

7-methyl-5-azaindoline (7-methyl-2,3-dihydro-1H-pyrrolo[3,2-c]pyridine) represents a critical scaffold in the development of kinase inhibitors, particularly for targets involving ATP-binding pockets where the azaindole core acts as a bioisostere for purine. Unlike its fully aromatic counterpart (7-methyl-5-azaindole), the azaindoline possesses a saturated pyrroline ring, introducing unique metabolic liabilities and mass spectral behaviors.

This guide provides an in-depth analysis of the ESI-MS/MS fragmentation patterns of 7-methyl-5-azaindoline. It distinguishes this scaffold from its structural isomers (e.g., 4-azaindoline, N-methyl analogs) through mechanistic causality, offering a robust protocol for structural validation in drug discovery workflows.

Chemical Identity & Physicochemical Context[1][2] [3][4][5][6][7][8][9][10][11][12]

Before analyzing fragmentation, the structural baseline must be established to predict ionization behavior.

Feature	Specification
IUPAC Name	7-methyl-2,3-dihydro-1H-pyrrolo[3,2-c]pyridine
Formula	C ₈ H ₁₀ N ₂
Exact Mass	134.0844 Da
[M+H] ⁺ Monoisotopic	135.0917 m/z
Core Scaffold	5-Azaindole (Pyrrolo[3,2-c]pyridine)
Key Structural Feature	Fused pyridine/pyrroline system; C7-Methyl substituent

Experimental Protocol: ESI-MS/MS Characterization

To replicate the fragmentation patterns described below, the following conditions are recommended. These parameters ensure sufficient internal energy deposition to trigger the diagnostic aromatization and ring-cleavage pathways.

Methodology

- Ionization Source: Electrospray Ionization (ESI) in Positive Mode (+ve).
- Direct Infusion: 5-10 µL/min flow rate (sample concentration ~1 µg/mL in 50:50 MeOH:H₂O + 0.1% Formic Acid).
- Collision Induced Dissociation (CID): Stepped collision energy is critical to observe both the labile transitions (dehydrogenation) and the core cleavages.
 - Low CE (10-15 eV): Preserves molecular ion; promotes aromatization.
 - High CE (30-40 eV): Induces ring opening and skeletal fragmentation.

Fragmentation Mechanics: The "Performance"

The fragmentation of 7-methyl-5-azaindoline is dominated by a drive toward aromatic stability. Unlike simple indoles, the presence of the pyridine nitrogen (N5) and the saturation of the pyrrole ring create a specific "fingerprint" pathway.

Primary Pathway: Oxidative Aromatization (The "Azaindole Driver")

The most abundant and diagnostic transition is the loss of two hydrogen atoms to form the fully aromatic 7-methyl-5-azaindole cation. This is thermodynamically favorable as it restores the 10-electron aromatic system.

- Precursor: $[M+H]^+$ (m/z 135)
- Transition: m/z 135 $\rightarrow$ m/z 133 (-2H / H₂)
- Mechanism: Facile dehydrogenation of the C2-C3 bond in the pyrroline ring.

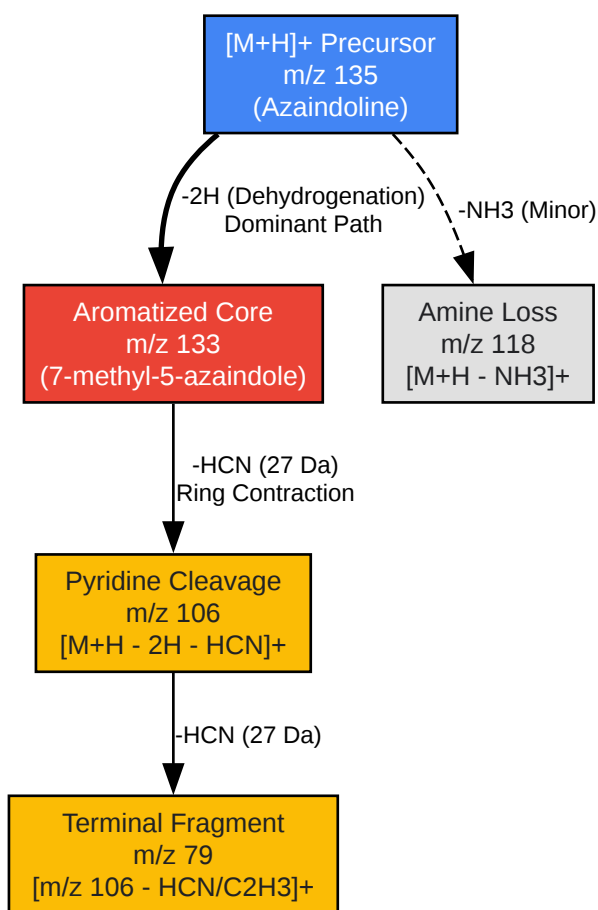
Secondary Pathway: Skeletal Degradation

Once aromatized (m/z 133), the ion behaves like a substituted 5-azaindole. The fragmentation follows the classic heterocyclic breakdown:

- Loss of HCN: Cleavage of the pyridine ring or the pyrrole moiety. For 5-azaindoles, the pyridine ring cleavage is often dominant.
- Loss of Methyl Radical: Less common in even-electron ESI spectra but observed at high energies or if the methyl is on a saturated nitrogen (which is not the case here, aiding isomer differentiation).

Visualizing the Pathway

The following diagram illustrates the mechanistic flow from the protonated precursor to the terminal fragments.



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Figure 1: Mechanistic fragmentation tree of 7-methyl-5-azaindoline. The bold path indicates the primary aromatization-driven sequence.

Comparative Analysis: Isomer Differentiation

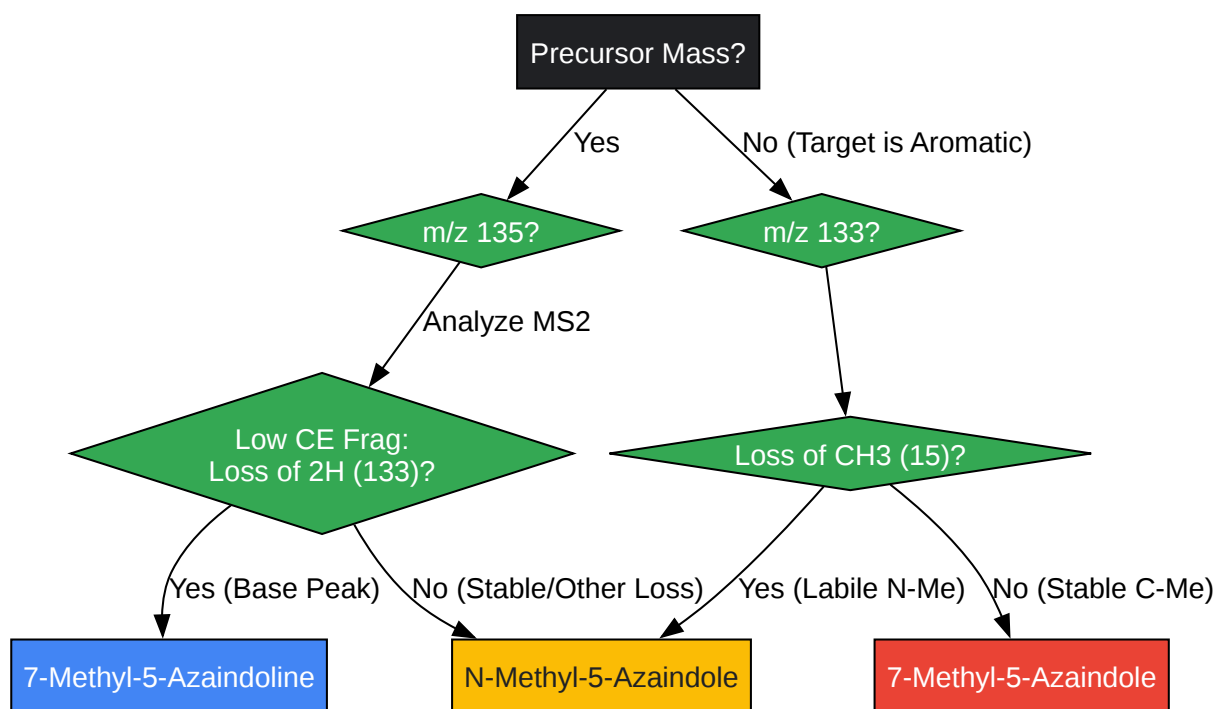
Distinguishing 7-methyl-5-azaindoline from its isomers is a common challenge in synthesis and metabolite identification. The table below objectively compares the MS signatures.

Comparison Guide

Compound	Structure Note	Diagnostic Transition (MS2)	Key Differentiator
7-Methyl-5-Azaindoline	C7-Methyl, Saturated Pyrrole	135 → 133 (-2H)	Dominant Aromatization. The -2H peak is often the base peak at low CE.
N-Methyl-5-Azaindole	N-Methyl, Aromatic	133 → 118 (-CH ₃)	Methyl Loss. N-methyl groups are labile and often lost as methyl radicals or CH ₂ fragments.
7-Methyl-5-Azaindole	C7-Methyl, Aromatic	133 → 106 (-HCN)	Stability. No -2H transition possible. Requires higher energy to fragment (HCN loss).
5-Azaindoline (Parent)	No Methyl	121 → 119 (-2H)	Mass Shift. All peaks are shifted by -14 Da compared to the 7-methyl analog.

Isomer Decision Tree

Use this logic flow to identify your specific isomer from an unknown sample batch.



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Figure 2: Decision logic for differentiating methyl-azaindoline/azaindole isomers based on MS2 spectral features.

Summary of Diagnostic Ions

m/z (Theoretical)	Ion Identity	Origin / Mechanism	Relative Abundance (Est.)
135.09	$[M+H]^+$	Protonated Molecule	High (Precursor)
133.07	$[M+H - H_2]^+$	Aromatized Azaindole	Base Peak (Low/Med CE)
106.06	$[M+H - H_2 - HCN]^+$	Pyridine Ring Cleavage	Medium (High CE)
79.05	$[C_5H_5N]^+$	Pyridine Fragment	Low
118.06	$[M+H - NH_3]^+$	Loss of Amine (Minor)	Low (<10%)

Technical Insight: The presence of the m/z 133 peak in the MS1 spectrum (without fragmentation) can indicate in-source oxidation, a common artifact for indolines. Ensure source temperature is optimized (<300°C) to prevent thermal degradation during ionization.

References

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